

# Technical Guide to the Physical Characteristics of Brominated Dimethylaniline Isomers

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **4-bromo-N,2-dimethylaniline**

Cat. No.: **B1289101**

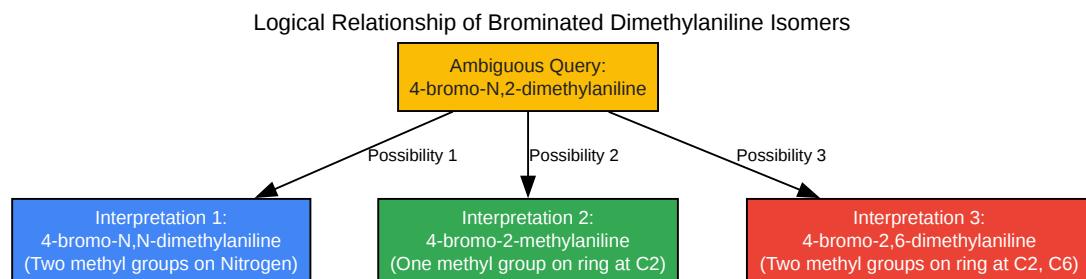
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**A Note on Nomenclature:** The compound "**4-bromo-N,2-dimethylaniline**" is not found in standard chemical literature and databases. It is likely that this name is an ambiguous reference to a related, well-documented isomer. This guide provides a detailed overview of the physical characteristics of the three most probable compounds the name could refer to: 4-bromo-N,N-dimethylaniline, 4-bromo-2-methylaniline, and 4-bromo-2,6-dimethylaniline.

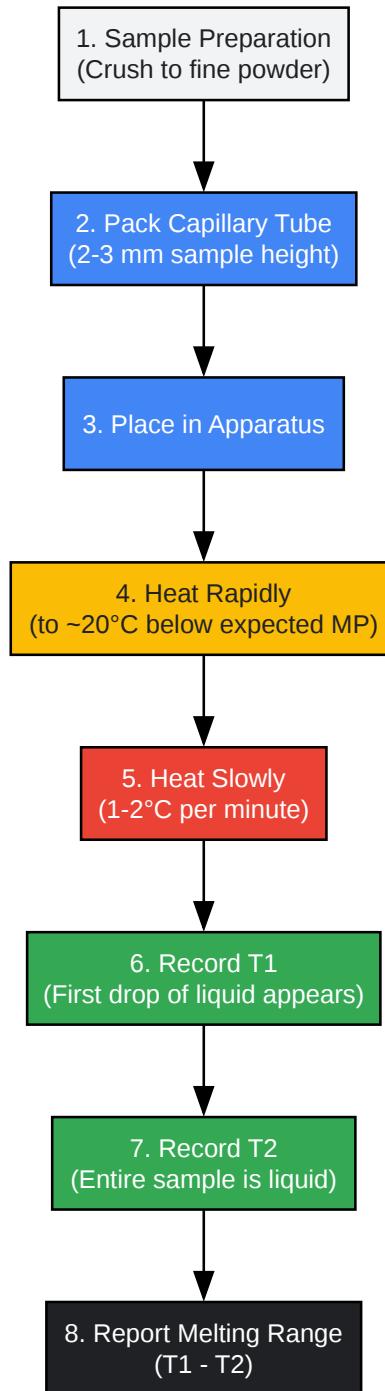
This document is intended for researchers, scientists, and professionals in drug development, providing key physical data, experimental methodologies, and a logical framework for understanding these compounds.

## Isomer Identification and Relationship

The user's query for "**4-bromo-N,2-dimethylaniline**" is ambiguous. The diagram below illustrates the relationship between the ambiguous term and the distinct, well-defined chemical isomers for which data is available. This guide will focus on providing data for these specific isomers.



## Workflow for Melting Point Determination

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- To cite this document: BenchChem. [Technical Guide to the Physical Characteristics of Brominated Dimethylaniline Isomers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1289101#4-bromo-n-2-dimethylaniline-physical-characteristics>]

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